

Preparing a Stock Solution of Y-27632 Dihydrochloride: Application Notes and Protocols

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Compound of Interest

Compound Name: Y-27632 dihydrochloride

Cat. No.: B1140734

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Introduction

Y-27632 dihydrochloride is a highly potent, cell-permeable, and selective inhibitor of Rho-associated coiled-coil forming protein serine/threonine kinase (ROCK).^{[1][2][3]} By competing with ATP for binding to the catalytic site of ROCK1 (p160ROCK) and ROCK2, Y-27632 effectively disrupts downstream signaling pathways that regulate the actin cytoskeleton.^{[4][5][6]} This activity translates into various cellular effects, including the inhibition of stress fiber formation, reduction of cell contractility, and modulation of cell adhesion and motility.^{[4][5]} A critical application of Y-27632 is in stem cell research, where it is widely used to enhance cell survival and cloning efficiency of dissociated human embryonic stem cells (ESCs) and induced pluripotent stem cells (iPSCs) by preventing dissociation-induced apoptosis (anoikis).^{[1][2][3][4]} It is also utilized in studies related to cancer, neuroscience, and regenerative medicine.^{[4][7]}

This document provides detailed protocols for the preparation, storage, and handling of **Y-27632 dihydrochloride** stock solutions to ensure consistent and reliable experimental outcomes.

Compound Specifications

A summary of the key quantitative data for **Y-27632 dihydrochloride** is presented in the table below.

Property	Value	References
Chemical Formula	$C_{14}H_{21}N_3O \cdot 2HCl$	[1][8]
Molecular Weight	320.3 g/mol	[1]
Purity	≥98%	[1][8]
Appearance	Crystalline solid	[1][8]
Storage (as solid)	-20°C, desiccated	[1][8]
Stability (as solid)	≥ 4 years at -20°C	[8]

Solubility Data

The solubility of **Y-27632 dihydrochloride** in various solvents is crucial for preparing appropriate stock solutions.

Solvent	Solubility	References
Water	≥52.9 mg/mL. Can be up to 100 mg/mL with sonication.	[9][10][11]
Phosphate-Buffered Saline (PBS, pH 7.2)	~100 mg/mL. Some sources indicate up to 230 mM.	[1][8]
Dimethyl Sulfoxide (DMSO)	≥90 mM. Some sources state up to 111.2 mg/mL.	[1][10][11]
Ethanol	~1 mg/mL. Some sources state up to 17.57 mg/mL.	[8][10][11]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

This protocol is suitable for most cell culture applications where an organic solvent-free solution is preferred.

Materials:

- **Y-27632 dihydrochloride** powder
- Sterile, nuclease-free water or sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- **Pre-warm the Solvent:** Bring the sterile water or PBS to room temperature.
- **Weigh the Compound:** Accurately weigh the desired amount of **Y-27632 dihydrochloride** powder in a sterile microcentrifuge tube. To minimize waste and weighing errors, it is advisable to use the entire contents of a pre-weighed vial from the manufacturer if possible.
- **Calculate the Required Solvent Volume:** Use the following formula to determine the volume of solvent needed to achieve a 10 mM concentration:
 - $\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / 320.3 \text{ (g/mol)}] * 100,000$
 - For example, to prepare a 10 mM stock solution from 1 mg of **Y-27632 dihydrochloride**, you would need 312.25 μL of solvent.[\[9\]](#)
- **Dissolve the Compound:** Add the calculated volume of sterile water or PBS to the tube containing the Y-27632 powder.
- **Mix Thoroughly:** Vortex the solution until the powder is completely dissolved. If necessary, brief sonication can aid in dissolution.[\[9\]](#)[\[11\]](#)[\[12\]](#)

- **Sterile Filtration (Optional but Recommended):** For critical applications, filter the stock solution through a 0.22 μm syringe filter into a new sterile tube to ensure sterility.
- **Aliquot and Store:** Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -20°C . Aqueous stock solutions are stable for up to 12 months at -20°C .^[1] It is not recommended to store aqueous solutions for more than one day at 4°C .^[8]

Protocol 2: Preparation of a High-Concentration DMSO Stock Solution

This protocol is useful when a higher concentration stock is needed or for applications where DMSO is tolerated.

Materials:

- **Y-27632 dihydrochloride** powder
- Anhydrous, sterile-filtered DMSO
- Sterile, chemical-resistant tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

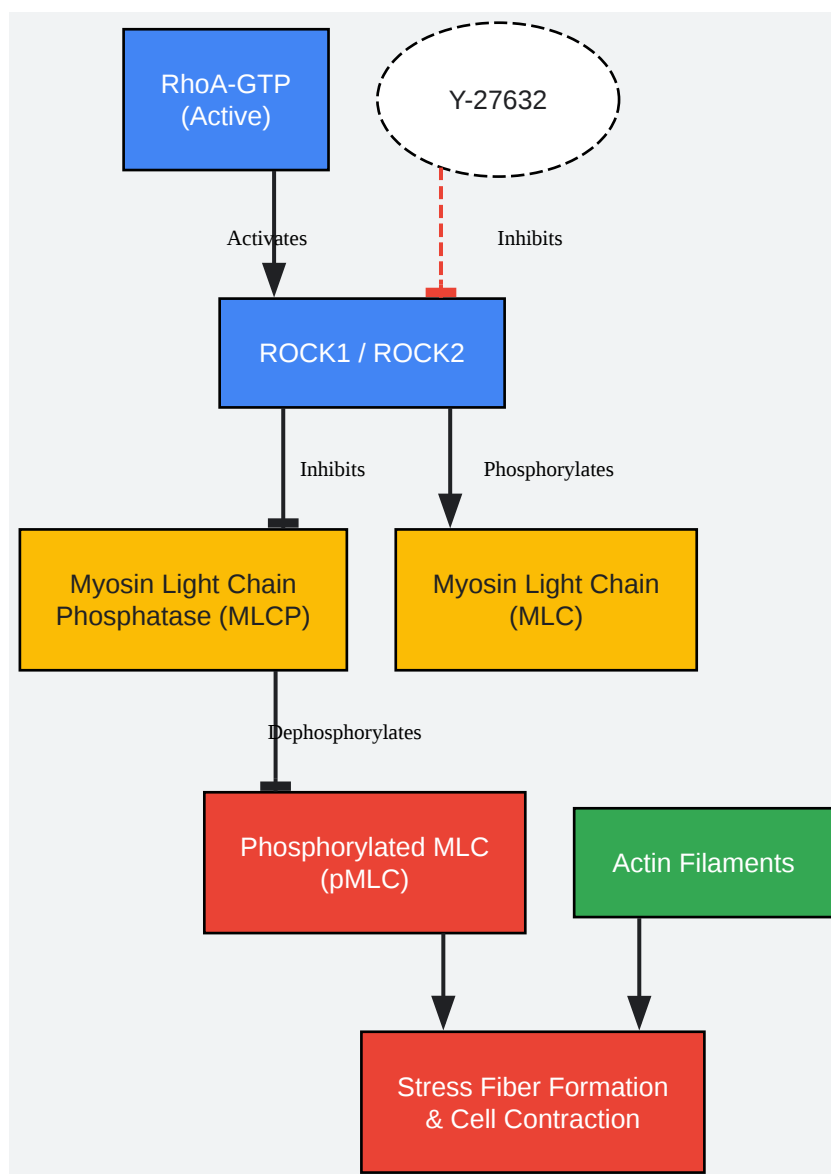
- **Equilibrate Reagents:** Allow the Y-27632 vial and DMSO to reach room temperature.
- **Add DMSO:** To a pre-weighed vial of **Y-27632 dihydrochloride**, add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock from 1 mg, add 312.25 μL).
- **Dissolve the Compound:** Vortex the solution thoroughly until all the solid has dissolved. Gentle warming to 37°C can assist with solubilization if needed.^{[10][11][12]}

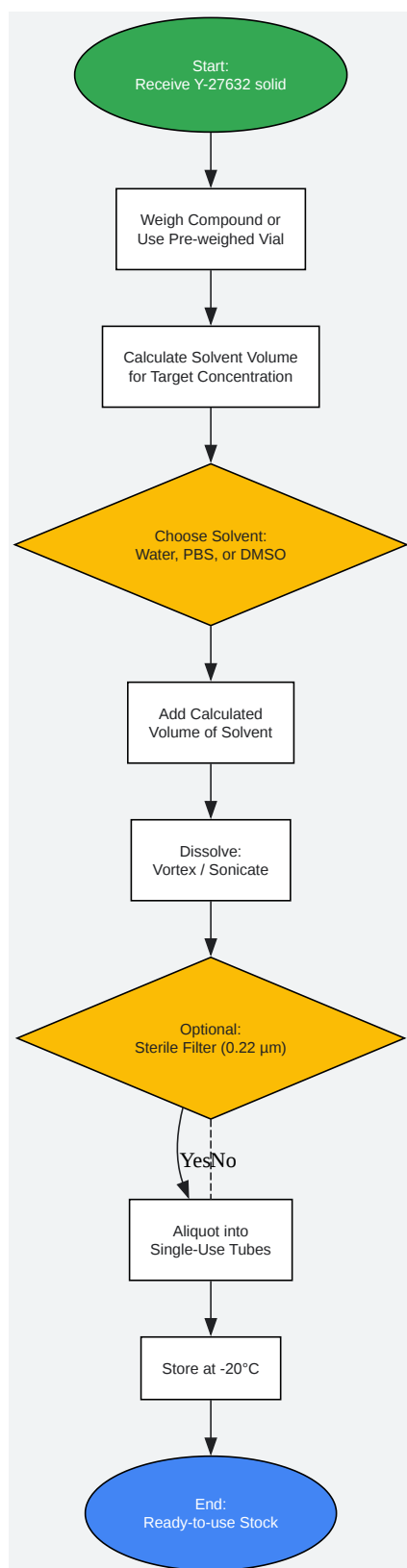
- Aliquot and Store: Aliquot the DMSO stock solution into small working volumes in sterile, chemical-resistant tubes. Store at -20°C. DMSO stock solutions are stable for several months at -20°C.[10][11][12]

Important Note on Usage in Cell Culture: When using a DMSO stock solution, ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.[1]

Mechanism of Action: The Rho-ROCK Signaling Pathway

Y-27632 exerts its effects by inhibiting the Rho-associated kinases (ROCK1 and ROCK2). The diagram below illustrates the canonical Rho-ROCK signaling pathway and the point of inhibition by Y-27632.





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